

interpreting unexpected results with GR 94800

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Compound of Interest		
Compound Name:	GR 94800	
Cat. No.:	B1672131	Get Quote

Technical Support Center: GR 94800

This technical support center provides troubleshooting guidance and frequently asked questions for researchers using **GR 94800**, a potent and selective tachykinin NK2 receptor antagonist.

Troubleshooting Guide

Researchers may occasionally encounter unexpected results during their experiments with **GR 94800**. This guide addresses potential issues in a question-and-answer format.

Question: Why am I observing a weaker than expected antagonist effect of **GR 94800**?

Possible Causes and Solutions:

- Compound Degradation: Ensure that GR 94800 has been stored correctly according to the manufacturer's instructions. Improper storage can lead to degradation of the compound.
 Prepare fresh stock solutions for each experiment.
- Incorrect Concentration: Verify the calculations for your dilutions. It is advisable to perform a concentration-response curve to confirm the IC50 in your specific assay system.
- Experimental System Variability: The potency of GR 94800 can be influenced by the specific cell line, tissue preparation, or animal model used. Differences in receptor expression levels or downstream signaling components can affect the observed antagonist activity.



 Agonist Concentration: The observed potency of a competitive antagonist like GR 94800 is dependent on the concentration of the agonist used. Ensure you are using a consistent and appropriate concentration of the NK2 receptor agonist.

Question: I am seeing potential off-target effects, even though **GR 94800** is known to be selective. What could be the reason?

Possible Causes and Solutions:

- High Compound Concentration: Although **GR 94800** is highly selective for the NK2 receptor over NK1 and NK3 receptors, using excessively high concentrations may lead to interactions with other targets.[1][2] It is recommended to use the lowest effective concentration possible.
- Receptor Subtypes: Investigate if there are different tachykinin NK2 receptor subtypes
 present in your experimental model that may exhibit different affinities for GR 94800.[2]
- Contamination: Ensure that your GR 94800 stock is not contaminated with other active compounds. Whenever possible, use a high-purity source for your compound.

Frequently Asked Questions (FAQs)

What is the mechanism of action of GR 94800?

GR 94800 is a potent and selective competitive antagonist of the tachykinin NK2 receptor.[1][2] It blocks the binding of endogenous tachykinin peptides, such as neurokinin A (NKA), to the NK2 receptor, thereby inhibiting downstream signaling pathways.

What is the selectivity profile of **GR 94800**?

GR 94800 displays high selectivity for the NK2 receptor compared to the NK1 and NK3 receptors.

Pharmacological Data: Selectivity of GR 94800



Receptor	рКВ
NK2	9.6
NK1	6.4
NK3	6.0

Data sourced from Tocris Bioscience and BioCrick.[1][2]

Experimental Protocols

General Method for In Vitro Antagonism Assay

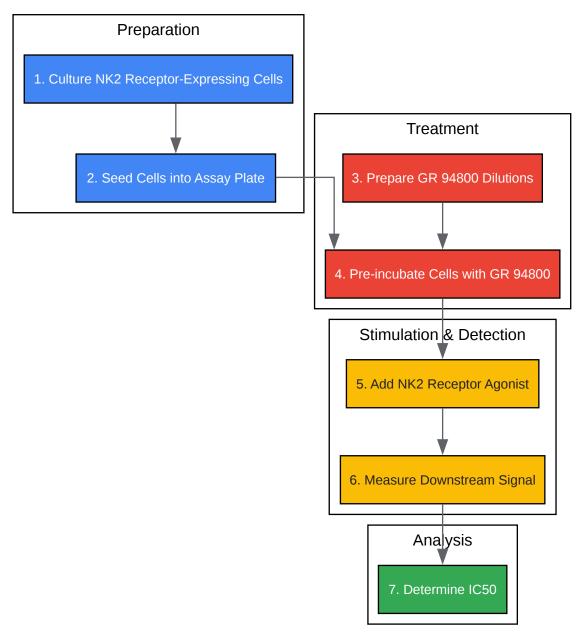
This protocol provides a general framework for assessing the antagonist activity of **GR 94800** in a cell-based assay.

- Cell Culture: Culture cells expressing the tachykinin NK2 receptor in appropriate media.
- Assay Preparation: Seed cells into a multi-well plate and allow them to adhere overnight.
- Compound Treatment:
 - Prepare a concentration range of GR 94800.
 - Pre-incubate the cells with the different concentrations of GR 94800 for a specified period (e.g., 30 minutes).
- Agonist Stimulation: Add a fixed concentration of an NK2 receptor agonist (e.g., Neurokinin
 A) to all wells, except for the negative control.
- Signal Detection: Measure the downstream signaling response (e.g., calcium mobilization, cAMP accumulation) using a suitable assay kit and a plate reader.
- Data Analysis: Plot the agonist response against the concentration of GR 94800 to determine the IC50 value.

Visualizations



Experimental Workflow for GR 94800 Antagonism Assay

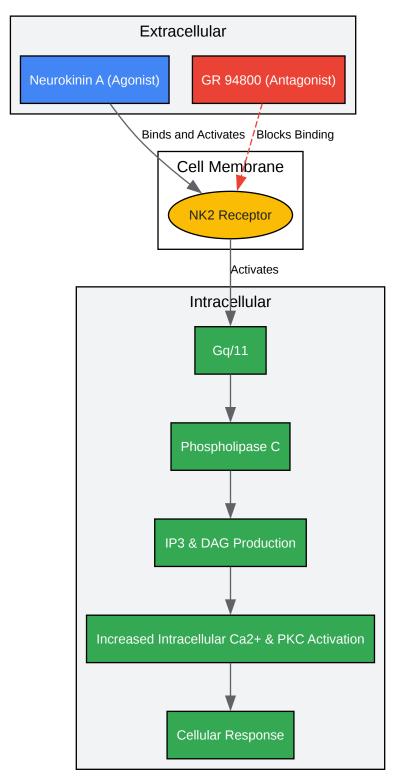


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Caption: A typical experimental workflow for assessing the antagonist properties of **GR 94800**.



Tachykinin NK2 Receptor Signaling Pathway



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Caption: The signaling pathway of the tachykinin NK2 receptor and the inhibitory action of **GR 94800**.

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References

- 1. GR 94800 | CAS 141636-65-9 | GR94800 | Tocris Bioscience [tocris.com]
- 2. GR 94800 | CAS:141636-65-9 | Potent, selective NK2 antagonist | High Purity | Manufacturer BioCrick [biocrick.com]
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